

Application of dMCL1-2 in Leukemia Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: dMCL1-2

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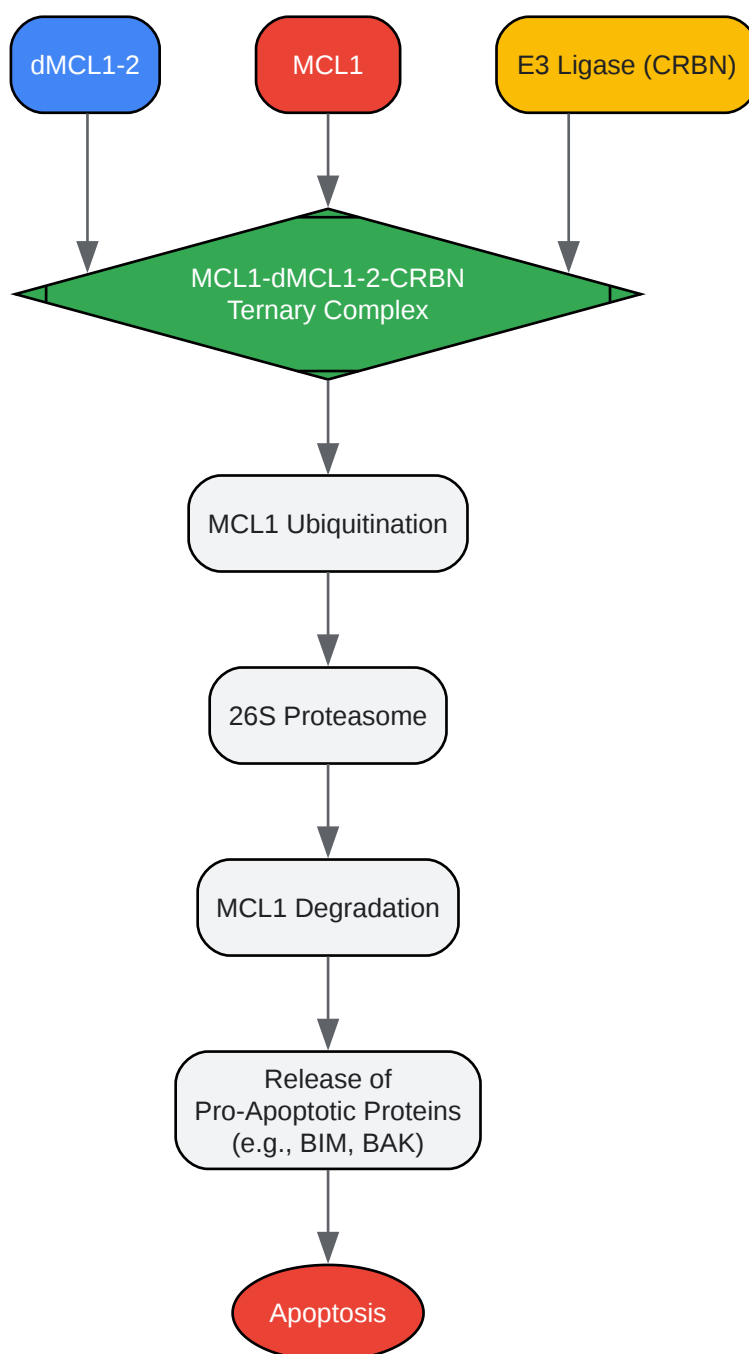
Introduction

Myeloid cell leukemia 1 (MCL1), an anti-apoptotic member of the B-cell lymphoma 2 (Bcl-2) protein family, is a critical survival factor for various cancer cells, including those in hematological malignancies such as leukemia.^{[1][2][3]} Its overexpression is frequently associated with tumorigenesis, poor prognosis, and resistance to conventional chemotherapies.^[4] Consequently, MCL1 has emerged as a promising therapeutic target. **dMCL1-2** is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to specifically induce the degradation of the MCL1 protein.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **dMCL1-2** in leukemia research.

dMCL1-2 is a heterobifunctional molecule that recruits the E3 ubiquitin ligase Cereblon (CRBN) to the MCL1 protein, leading to its ubiquitination and subsequent degradation by the proteasome.^{[1][2]} This targeted degradation of MCL1 releases pro-apoptotic proteins, thereby activating the intrinsic apoptotic pathway and inducing cell death in MCL1-dependent cancer cells.^[1]

Mechanism of Action of dMCL1-2

The mechanism of **dMCL1-2** involves the formation of a ternary complex between MCL1, **dMCL1-2**, and the E3 ubiquitin ligase CRBN. This proximity induces the transfer of ubiquitin from the E3 ligase to MCL1, marking it for degradation by the 26S proteasome. The degradation of MCL1 disrupts its sequestration of pro-apoptotic proteins like BIM and BAK, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, culminating in apoptosis.^{[1][3]}



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Caption: Mechanism of Action of **dMCL1-2**.

Quantitative Data

dMCL1-2 has demonstrated potent and selective degradation of MCL1. The following table summarizes key quantitative data from studies on **dMCL1-2**, primarily in the OPM2 multiple myeloma cell line, which serves as a relevant model for hematologic malignancies. Data for specific leukemia cell lines are currently limited in publicly available literature.

Parameter	Cell Line	Value	Reference
Binding Affinity (Kd) to MCL1	-	30 nM	[1][2][5][6][7]
Apoptosis Induction	OPM2	250 nM and 500 nM	[1][2]

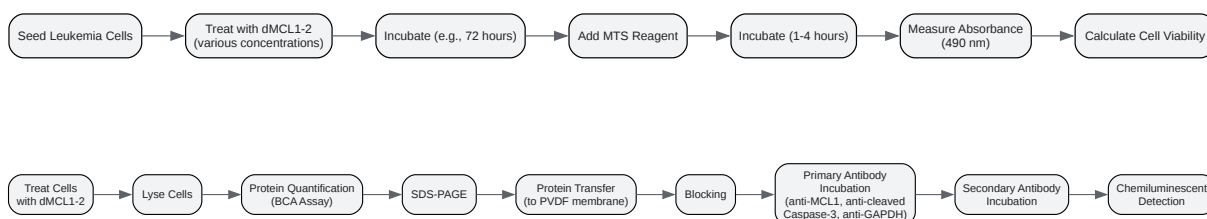
Experimental Protocols

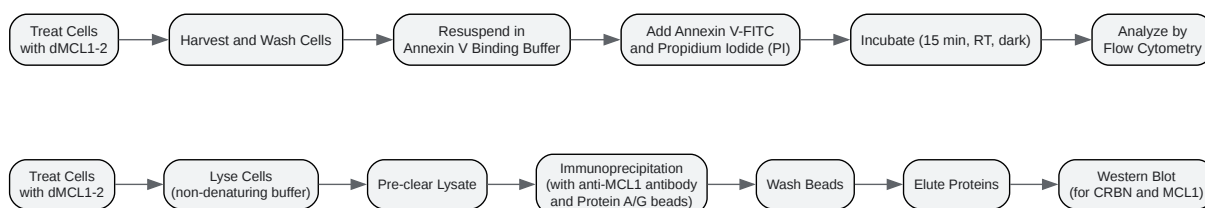
The following are detailed protocols for key experiments to assess the activity of **dMCL1-2** in leukemia cell lines.

Cell Viability Assay (MTS Assay)

This protocol is for determining the effect of **dMCL1-2** on the viability of leukemia cells.

Workflow:





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